

Protocols for the safe handling and storage of N-Methyldibutylamine

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Compound of Interest

Compound Name: *N-Methyldibutylamine*

Cat. No.: *B147177*

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Application Notes and Protocols for N-Methyldibutylamine

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and safety information for the handling and storage of **N-Methyldibutylamine** (CAS No: 3405-45-6). Adherence to these guidelines is critical to ensure personnel safety and maintain experimental integrity. **N-Methyldibutylamine** is a flammable, corrosive, and toxic liquid that requires careful handling in a controlled laboratory environment.^{[1][2][3]}

Chemical and Physical Properties

A summary of the key physical and chemical properties of **N-Methyldibutylamine** is provided below. This data is essential for understanding its behavior and potential hazards.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₂₁ N	[3]
Molecular Weight	143.27 g/mol	[3][4]
Appearance	Clear, colorless liquid	[2][5]
Odor	Ammonia-like or fish-like	[5]
Density	0.745 g/mL at 25 °C	[4][6]
Boiling Point	49-51 °C at 10 mmHg	[4][6]
Flash Point	42 °C (107.6 °F) - closed cup	[4]
Vapor Density	Heavier than air	[5]
InChI Key	MTHFROHDIWGWFD- UHFFFAOYSA-N	[4]

Hazard Identification and Safety Data

N-Methyldibutylamine is classified as a hazardous substance. Understanding its specific hazards is fundamental to its safe use.

Hazard Classification	Description	Reference(s)
GHS Pictograms	Flammable, Corrosive, Acutely Toxic	[3][7]
GHS Hazard Statements	H226: Flammable liquid and vapor	[3][4][7]
H302 + H332: Harmful if swallowed or if inhaled	[3][4]	
H311: Toxic in contact with skin	[3][7]	
H314: Causes severe skin burns and eye damage	[3][4][7]	
NFPA 704 Rating	Health: 3, Flammability: 3, Instability: 0	[2][8]
Toxicity Data (LD50)	Oral, rat: 540 uL/kg	[1]
Skin, rabbit: 880 uL/kg	[1]	

Experimental Protocols

The following protocols must be strictly followed when working with **N-Methyldibutylamine**.

Protocol for Safe Handling and Use

This protocol outlines the standard operating procedure for handling **N-Methyldibutylamine** in a laboratory setting.

Materials:

- **N-Methyldibutylamine**
- Appropriate solvent(s)
- Laboratory glassware

- Chemical fume hood
- Personal Protective Equipment (see Section 4.0)

Procedure:

- Preparation: Before handling, ensure that a chemical fume hood is operational and that an eyewash station and safety shower are accessible.[\[2\]](#) All personnel must be trained on the specific hazards of **N-Methyldibutylamine**.[\[9\]](#)
- Personal Protective Equipment (PPE): Don the required PPE, including chemical-resistant gloves, a lab coat, and splash-resistant goggles with a face shield.[\[1\]](#)[\[9\]](#)
- Chemical Handling:
 - Conduct all work involving **N-Methyldibutylamine** inside a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[2\]](#)
 - Use spark-proof tools and explosion-proof equipment to prevent ignition.[\[1\]](#)[\[2\]](#)
 - Ground and bond containers when transferring the material to prevent static discharge.[\[2\]](#)
 - Avoid direct contact with skin, eyes, and clothing.[\[1\]](#)
- Post-Handling:
 - After handling, wash hands and any potentially exposed skin thoroughly with soap and water.[\[9\]](#)
 - Clean the work area and decontaminate any equipment used.
 - Store **N-Methyldibutylamine** in a tightly closed container in a designated flammables storage area.[\[1\]](#)[\[2\]](#)
- Waste Disposal: Dispose of waste materials in accordance with federal, state, and local regulations for hazardous waste.[\[1\]](#)

Protocol for Storage

Proper storage is crucial to prevent accidents and maintain chemical stability.

Requirements:

- Store in a cool, dry, well-ventilated area designated for flammable liquids.[\[1\]](#)[\[2\]](#)[\[9\]](#)
- Keep containers tightly closed to prevent the escape of vapors.[\[1\]](#)[\[9\]](#)
- Prohibit sources of ignition, such as smoking, open flames, and sparks, in the storage area.
[\[2\]](#)[\[9\]](#)
- Store away from incompatible materials.

Incompatible Materials	Rationale	Reference(s)
Strong Oxidizing Agents	Can cause a violent reaction.	[1] [9]
Strong Acids	Exothermic neutralization reactions can occur.	[9] [10]
Acid Chlorides, Anhydrides	Incompatible; may react violently.	[2] [9]
Carbon Dioxide	Incompatible.	[2] [9]

Protocol for Emergency Spill Response

In the event of a spill, immediate and appropriate action is required.

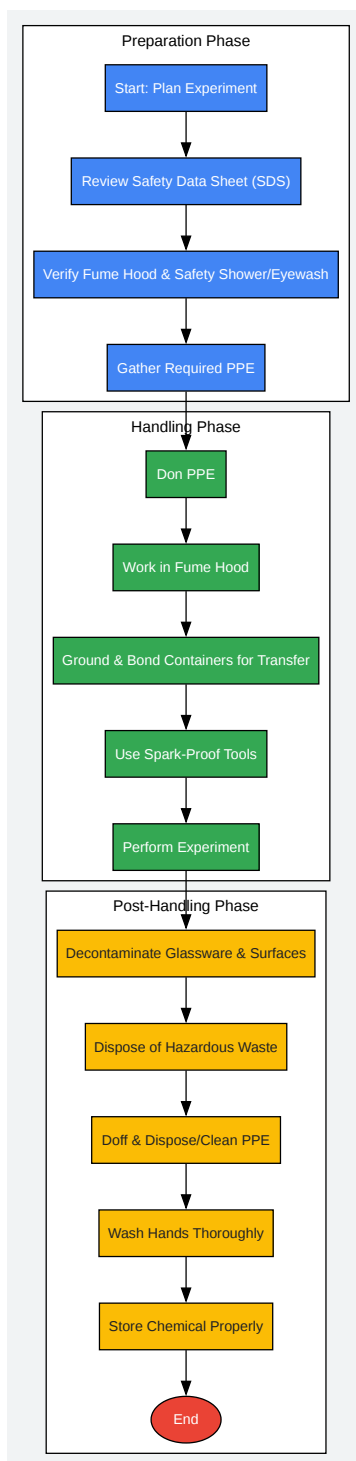
Procedure:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[\[9\]](#)
- Isolate: Isolate the spill area for at least 50 meters (150 feet) in all directions.[\[10\]](#) Keep people away and upwind of the spill.[\[5\]](#)
- Eliminate Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks, hot surfaces) from the immediate area.[\[9\]](#)[\[10\]](#)

- Ventilate: Ventilate the area of the spill.[9]
- Containment (for trained personnel only):
 - Don appropriate PPE, including a respirator and fully encapsulating, vapor-protective clothing if necessary.[5]
 - Contain the spill using an inert absorbent material such as vermiculite, dry lime, sand, or earth.[1][2][9] Do not use combustible materials.
 - Use non-sparking tools to collect the absorbed material.[1][2]
- Disposal: Place the contained waste into a suitable, sealed container for hazardous waste disposal.[9]
- Decontamination: Ventilate and wash the area thoroughly after the cleanup is complete.[9]
- Reporting: Report the incident to the appropriate institutional safety office.

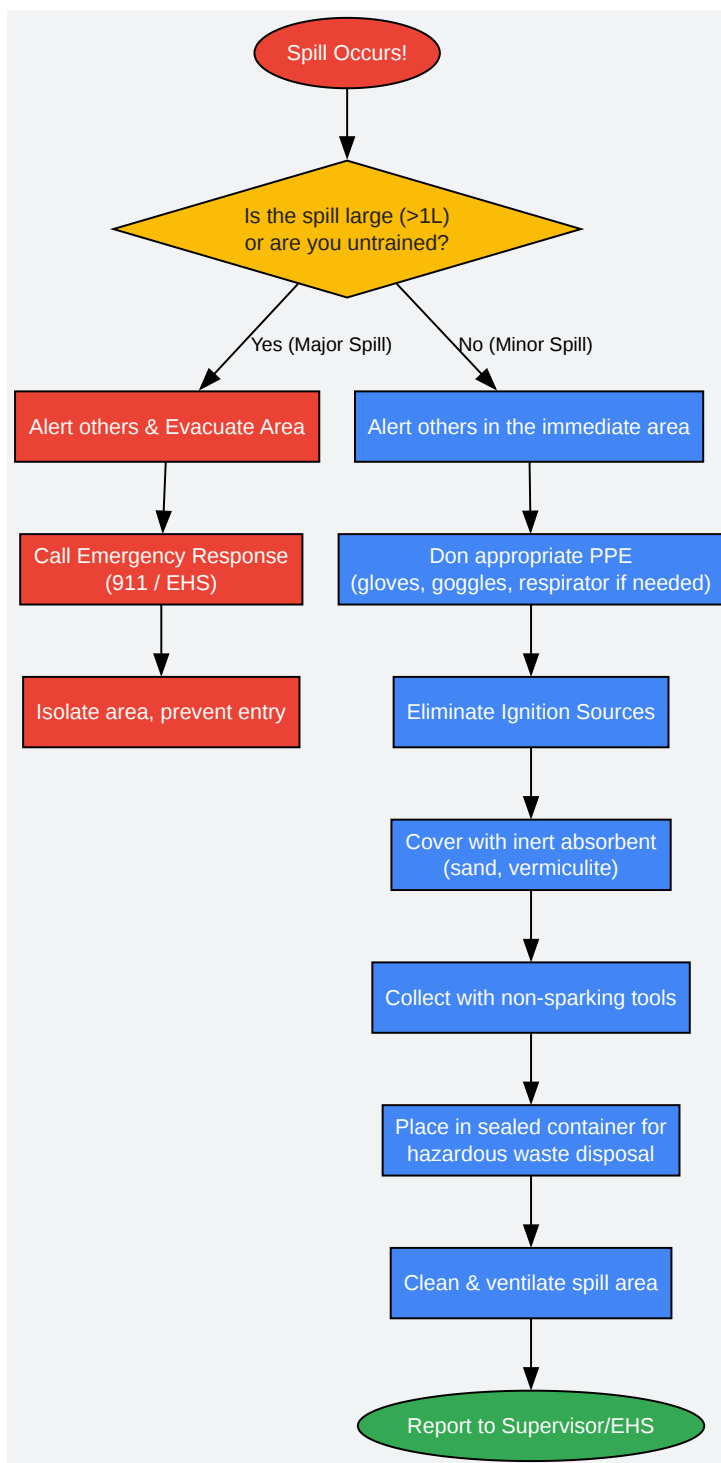
Workflows and Logic Diagrams

The following diagrams visualize key safety workflows and decision-making processes for working with **N-Methyldibutylamine**.



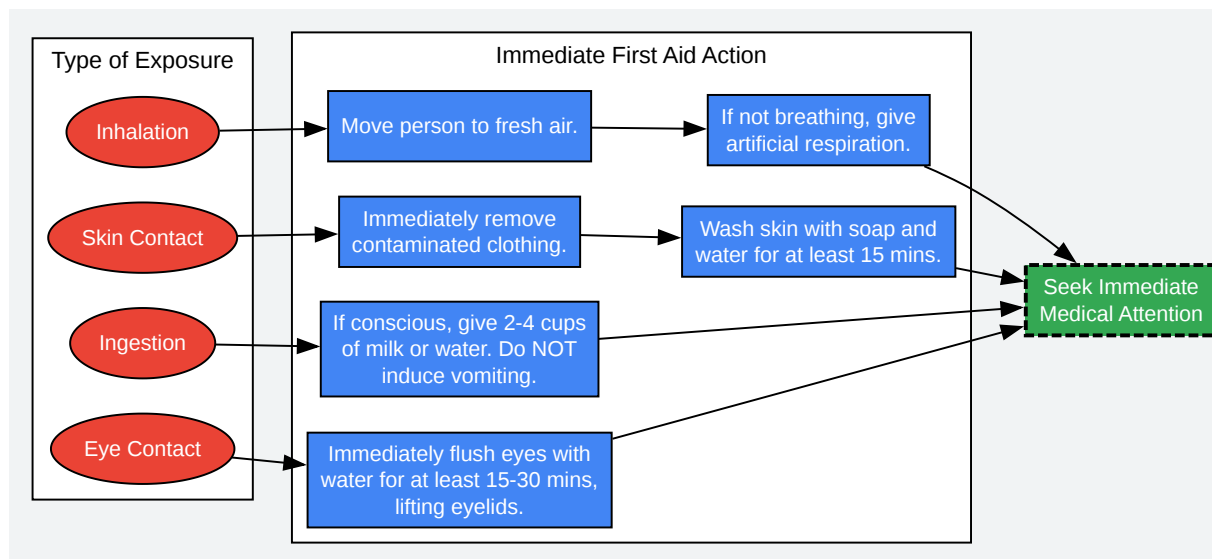
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Caption: Workflow for the safe handling of **N-Methyldibutylamine**.



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Caption: Decision-making workflow for **N-Methyldibutylamine** spills.



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Caption: First aid protocols for exposure to **N-Methyldibutylamine**.

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